

Experimental Protocols for Biological Validation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: [Leu15]-Gastrin I (human)

Cat. No.: S1902245

[Get Quote](#)

The biological activity of [Leu15]-Gastrin I is validated indirectly through its essential role in the successful culture and function of complex liver models. Below are the detailed methodologies from key studies.

- **Hepatic Organoid Co-culture Model [1]:** This protocol involves creating a sophisticated liver mimic.
 - **Cell Culture:** Hepatic organoids (HOs) are derived from human pluripotent stem cells (hPSCs) and co-cultured with hepatic stellate cells (HSCs) and THP-1-derived macrophages within a 3D Matrigel dome structure.
 - **Medium Formulation:** The culture medium is Advanced DMEM/F12, supplemented with several growth factors and small molecules. **[Leu15]-Gastrin I is added at 10 nM** alongside other components like N2 and B27 supplements, N-acetylcysteine, EGF, HGF, FGF, oncostatin M, A83-01, forskolin, nicotinamide, and dexamethasone.
 - **Validation & Analysis:** After drug treatments, activity is assessed by measuring markers of oxidative stress (ROS, GSSH, catalase), inflammation (IL-1, IL-6, IL-10), and liver function (ALT, AST, ALB).
- **iPSC-Derived Liver Organoid Model [2]:** This method focuses on generating organoids from induced pluripotent stem cells (iPSCs).
 - **Organoid Generation & Differentiation:** iPSCs are differentiated into mature hepatocytes in a 3D structure, then embedded in Matrigel with a hepatic medium containing 10 μ M Y-27632. For differentiation, organoids are switched from an expansion medium to a differentiation medium for 8 days.
 - **Medium Formulation:** The base hepatic medium (HM) is Advanced DMEM/F12. The expansion medium (EM) and differentiation medium (DM) both include **[Leu15]-Gastrin I at 10 nM**. The full medium also contains B27 supplement, N2 supplement, N-acetylcysteine, and various growth factors (EGF, HGF, FGF-basic, etc.).

- **Functional Validation:** The model's functionality is confirmed through glycogen storage, albumin secretion, bile acid secretion, and CYP450 enzyme activity assays. Toxicity assessments distinguish between hepatotoxic and non-hepatotoxic substances.

Comparison of Experimental Use

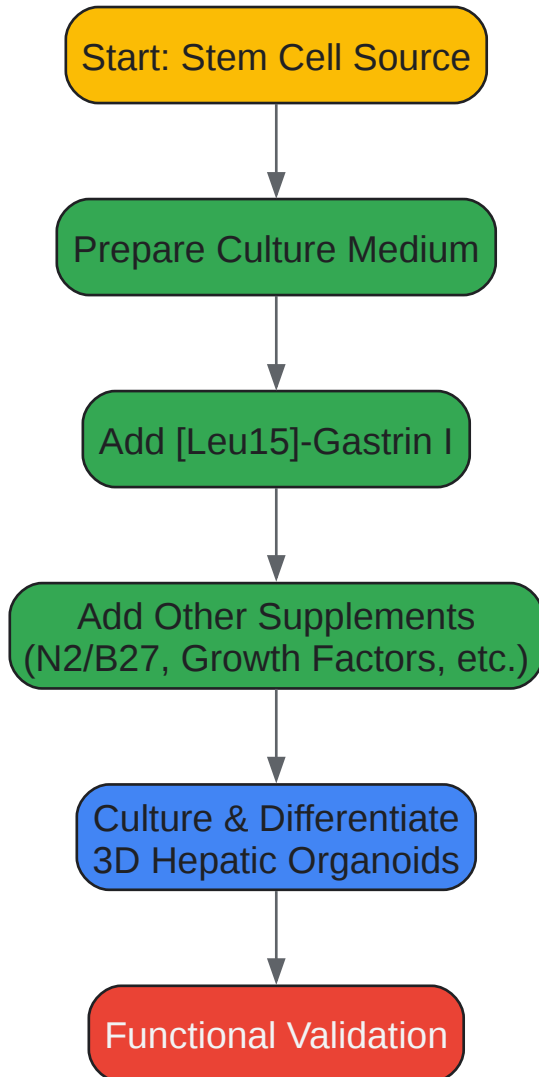
The following table summarizes how [Leu15]-Gastrin I is utilized across different experimental setups, highlighting its consistent application.

Experimental Model	Core Application Purpose	Working Concentration	Key Co-supplements
hPSC-derived Hepatic Organoid Co-culture [1]	Promote growth and maintain a multi-cellular liver model for DILI prediction	10 nM	EGF, HGF, FGF, Oncostatin M, A83-01, Dexamethasone
iPSC-derived Liver Organoids [2]	Support expansion and differentiation of liver organoids for toxicity testing	10 nM	EGF, HGF, FGF-10, BMP7, R-spondin (in EM), Oncostatin M, Dexamethasone (in DM)

Visualizing the Experimental Workflow

The diagram below illustrates the typical workflow for using [Leu15]-Gastrin I in the development and validation of hepatic organoids.

Hepatic Organoid Culture Workflow with [Leu15]-Gastrin I



[Click to download full resolution via product page](#)

Key Insights on Biological Activity

The consistent use of [Leu15]-Gastrin I across multiple, independent studies points to its established role as a critical growth factor. Its biological activity is validated by the successful generation of functional liver organoids that:

- **Maintain key liver functions**, including albumin secretion, bile acid production, and Cytochrome P450 (CYP) enzyme activity [2].
- **Mimic complex liver physiology** by supporting co-culture with non-parenchymal cells like stellate cells and macrophages [1].

- **Serve as predictive models** for drug-induced liver injury (DILI), effectively distinguishing between hepatotoxic and non-hepatotoxic compounds [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Hepatotoxicity evaluation method through multiple-factor ... [nature.com]
2. Validating Well-Functioning Hepatic Organoids for Toxicity ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Experimental Protocols for Biological Validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1902245#leu15-gastrin-i-biological-activity-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com